

Technical Support Center: Optimizing UV Exposure for Irgacure 369 Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Benzyl-2-dimethylamino-1-(4-morpholinophenyl)-1-butanone

Cat. No.: B048418

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing UV exposure time for formulations containing Irgacure 369.

Frequently Asked Questions (FAQs)

Q1: What is Irgacure 369 and for what is it used?

A1: Irgacure 369 is a highly efficient, free-radical Type I photoinitiator used to initiate the photopolymerization of unsaturated resins upon exposure to UV light.[1][2][3] Chemically, it is 2-Benzyl-2-dimethylamino-1-(4-morpholinophenyl)-butanone-1.[4] It is particularly effective in pigmented UV-curable systems, such as inks, coatings, photoresists, and printing plates.[1][4][5] Its strong absorption characteristics make it well-suited for curing thick and pigmented formulations.[5]

Q2: At which UV wavelength is Irgacure 369 most effective?

A2: Irgacure 369 has absorption peaks at approximately 232 nm and 323 nm.[6] Its broad absorption spectrum makes it effective for curing with various UV sources.[5] It is particularly adept at capturing long-wave UV light (350-380 nm), which is beneficial for achieving deep curing in thick or pigmented coatings.[1]

Q3: What is the recommended concentration of Irgacure 369 in a formulation?

A3: The optimal concentration of Irgacure 369 depends on the specific application and formulation. However, general starting recommendations are provided in the table below. It is always advisable to conduct a ladder study to determine the optimal concentration for your specific system.^[5]

Application	Recommended Concentration (% w/w)
Offset Inks	2.0 - 4.0% ^{[2][4]}
Screen Inks	2.0 - 4.0% (+ 1.0 - 3.0% of a co-initiator like Irgacure 184) ^{[2][4]}
Pigmented Coatings	1.0 - 4.0% ^{[2][4]}
Photopolymers for Imaging	0.5 - 5.0% ^{[2][4]}
Thick Sections (>125 microns)	2.0 - 5.0% ^[5]

Q4: How does UV exposure time affect the final properties of the cured material?

A4: UV exposure time is a critical parameter that directly influences the degree of conversion and, consequently, the mechanical properties of the cured material.^{[7][8]}

- Insufficient exposure can lead to incomplete polymerization, resulting in a soft or weak material with a tacky surface.^[7]
- Optimal exposure leads to a high degree of conversion, resulting in robust mechanical properties, such as hardness and flexural strength.^{[8][9]}
- Excessive exposure can sometimes lead to polymer degradation, causing the material to become brittle.^[7]

Troubleshooting Guide

This guide addresses common issues encountered during the UV curing of Irgacure 369 formulations.

Problem: Incomplete or No Polymerization

Possible Causes & Solutions

Cause	Suggested Solution
Insufficient UV Energy	Increase the UV exposure time or the intensity of the UV lamp. Ensure the UV source is properly calibrated and emitting the correct power. [7]
Incorrect UV Wavelength	Verify that the emission spectrum of your UV lamp aligns with the absorption spectrum of Irgacure 369 (peaks around 232 nm and 323 nm). [6] While it can be activated by longer wavelengths (e.g., 365 nm), efficiency may vary. [1] [10]
Low Photoinitiator Concentration	The concentration of Irgacure 369 may be too low for your system. Incrementally increase the concentration within the recommended range for your application. [7]
Oxygen Inhibition	Oxygen in the atmosphere can inhibit free-radical polymerization, especially at the surface, leading to tackiness. [11] To mitigate this, you can: <ul style="list-style-type: none">- Cure the formulation in an inert atmosphere (e.g., under a nitrogen blanket).[11]- Increase the UV intensity to generate free radicals more rapidly.- Use a physical barrier, like a transparent film, to block oxygen from the surface.[11]
"Filter Effect" from High PI Concentration	An excessively high concentration of the photoinitiator can cause the surface to cure very rapidly, blocking UV light from penetrating deeper into the formulation. This prevents through-curing. [5] Reduce the photoinitiator concentration if you suspect this is occurring.
UV Absorption by Other Components	Pigments, fillers, or other additives in your formulation may absorb UV radiation, reducing the amount of energy available to activate the Irgacure 369. Consider using a co-initiator or

adjusting the concentration of the absorbing components.

Problem: Cured Material is Too Soft or Weak

Possible Causes & Solutions

Cause	Suggested Solution
Low Crosslinking Density	This is often a result of insufficient UV exposure. Increase the exposure time or UV intensity to promote a higher degree of conversion. [7]
Suboptimal Formulation	The concentration of monomers or oligomers may be too low. Re-evaluate the resin composition to ensure sufficient polymerizable groups are present.
Inefficient Photoinitiation	Ensure the Irgacure 369 is fully dissolved and has been stored correctly, protected from light. [4] Consider trying a different type or a combination of photoinitiators. For thick sections, combining Irgacure 369 with a photoinitiator like Irgacure 819 can improve through-cure. [5]

Problem: Cured Material is Brittle

Possible Causes & Solutions

Cause	Suggested Solution
Excessive UV Exposure	Over-curing can lead to polymer chain degradation. Reduce the UV exposure time or intensity.[7]
High Crosslinking Density	A very high concentration of multifunctional monomers or a high degree of conversion can result in a brittle network. Consider adjusting the formulation to include more flexible monomers or reducing the photoinitiator concentration.

Experimental Protocols

Protocol 1: Determining Optimal Irgacure 369 Concentration

Objective: To identify the ideal concentration of Irgacure 369 for a given formulation by evaluating the degree of cure.

Methodology:

- **Preparation of Formulations:** Prepare a series of identical resin formulations, varying only the concentration of Irgacure 369. A typical range to test would be 0.5%, 1.0%, 2.0%, 3.0%, and 4.0% (w/w). Ensure the photoinitiator is fully dissolved in the resin mixture.
- **Sample Preparation:** Apply a consistent thickness of each formulation onto the desired substrate. For example, use a micrometer-adjustable film applicator to create a 50 µm thick film.
- **UV Curing:** Expose each sample to a UV source with a fixed intensity and wavelength (e.g., a 365 nm LED lamp at 100 mW/cm²) for a predetermined time (e.g., 30 seconds).
- **Assessment of Cure:**
 - **Surface Cure:** Immediately after exposure, gently touch the surface with a cotton swab. A tack-free surface indicates good surface cure.

- Through Cure (Solvent Rub Test): After a set period (e.g., 1 hour), use a cloth soaked in a suitable solvent (e.g., acetone or isopropanol) and perform a set number of double rubs (e.g., 50) with consistent pressure. Evaluate the film for any signs of degradation, softening, or removal.
- Analysis: The optimal concentration is the lowest concentration that achieves a tack-free surface and excellent solvent resistance.

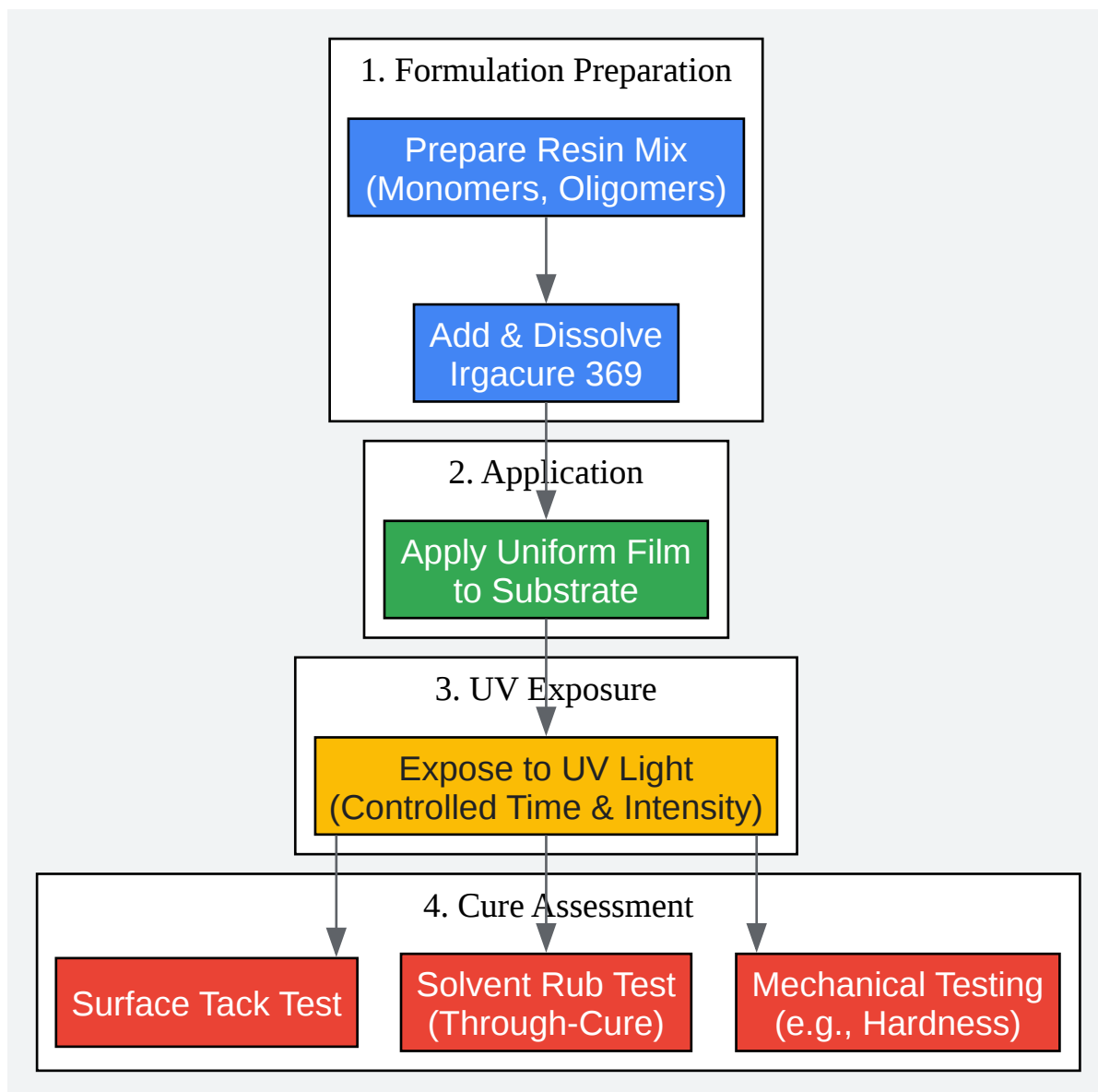
Protocol 2: Optimizing UV Exposure Time

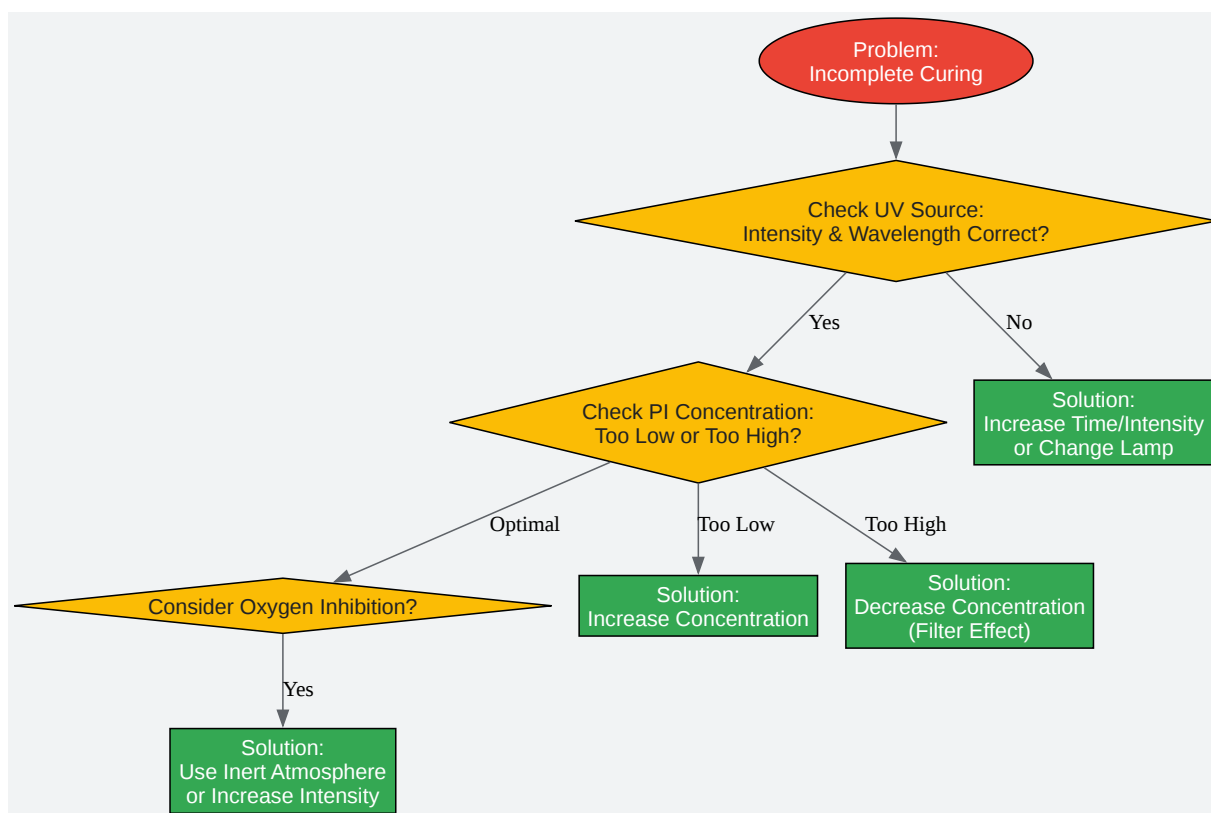
Objective: To determine the minimum UV exposure time required to achieve a fully cured formulation.

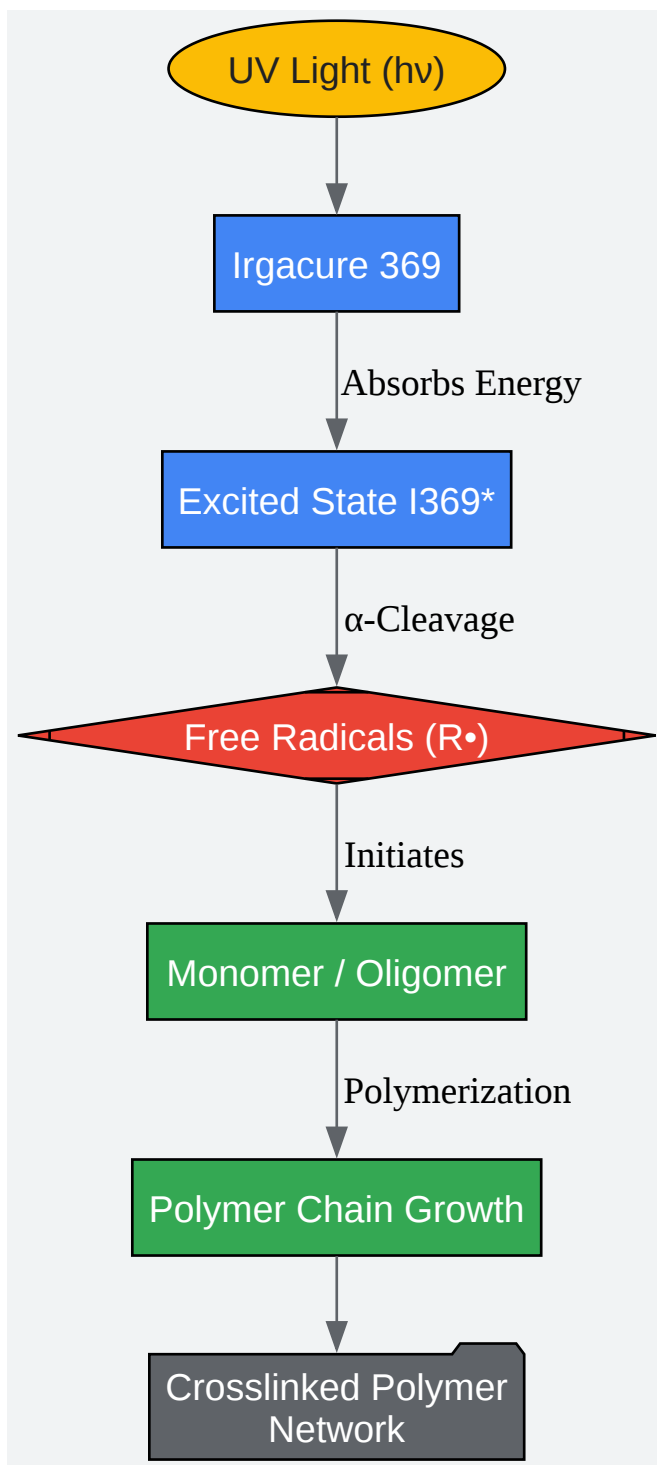
Methodology:

- Formulation Preparation: Prepare the resin formulation with the optimal Irgacure 369 concentration determined in Protocol 1.
- Sample Preparation: Prepare multiple identical samples with a consistent film thickness as described previously.
- UV Curing: Expose the samples to a UV source with a fixed intensity and wavelength. Vary the exposure time for each sample (e.g., 5, 10, 20, 30, 60, and 90 seconds).
- Assessment of Cure: Evaluate both surface cure and through cure for each exposure time as described in Protocol 1.
- Analysis: The optimal exposure time is the shortest time that results in a tack-free, fully cured film with good solvent resistance. A study on UDMA/TEG-DMA composite resins found that increasing UV exposure time up to a certain point (90 minutes in their specific case) improved the degree of conversion and mechanical properties.^{[8][9]}

Visualizations







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- To cite this document: BenchChem. [Technical Support Center: Optimizing UV Exposure for Irgacure 369 Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048418#optimizing-uv-exposure-time-for-irgacure-369-formulations]

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